

# Acrinathrin: An In-depth Technical Guide for Researchers

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For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

Acrinathrin is a synthetic pyrethroid ester insecticide and acaricide valued for its high efficacy against a broad spectrum of agricultural pests. As a neurotoxic agent, its primary mode of action involves the modulation of voltage-gated sodium channels in the nervous systems of target organisms, leading to paralysis and death. This technical guide provides a comprehensive overview of Acrinathrin, including its physicochemical properties, detailed toxicological data, and insecticidal efficacy. Furthermore, it delves into the molecular mechanisms of action, outlining its primary interaction with sodium channels and exploring its effects on other potential cellular targets. Detailed experimental protocols for key assays, including electrophysiological analysis, in vitro metabolism studies, and residue analysis, are provided to facilitate further research and development.

## **Physicochemical Properties**

**Acrinathrin** is an organofluorine compound and a cyclopropanecarboxylate ester. Its chemical and physical properties are summarized in the table below.



Property	Value
IUPAC Name	(S)-α-cyano-3-phenoxybenzyl (1R,3S)-2,2-dimethyl-3-[(Z)-2-{[2,2,2-trifluoro-1-(trifluoromethyl)ethoxy]carbonyl}vinyl]cyclopropa necarboxylate
CAS Number	101007-06-1
Molecular Formula	C26H21F6NO5
Molecular Weight	541.44 g/mol
Appearance	White crystalline solid
Melting Point	81.5 °C
Boiling Point	528.2±50.0 °C (Predicted)
Density	1.376±0.06 g/cm³ (Predicted)
Water Solubility	Low
LogP (Octanol-Water Partition Coefficient)	6.8

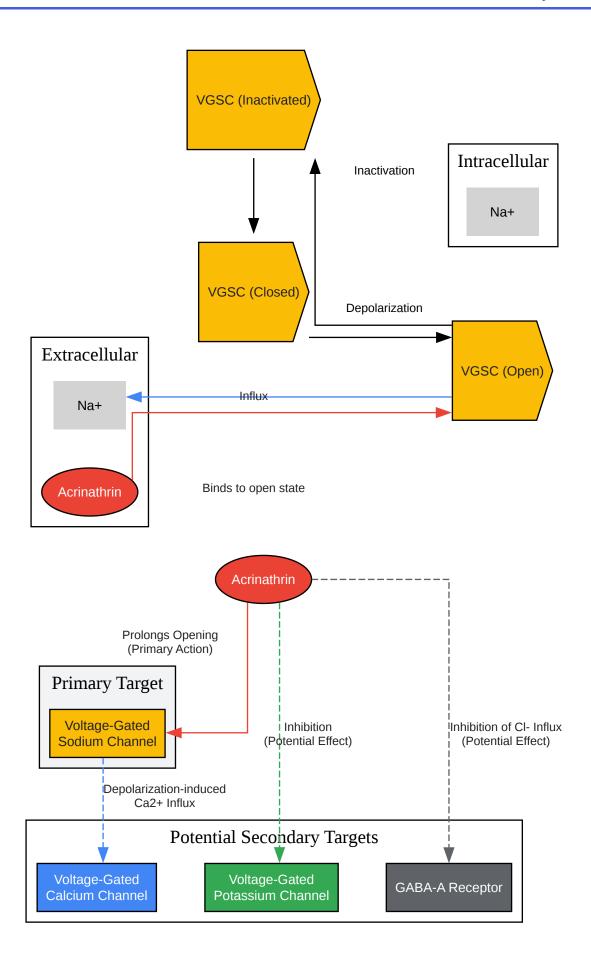
## **Mode of Action and Signaling Pathways**

**Acrinathrin**, like other pyrethroids, primarily targets the voltage-gated sodium channels (VGSCs) in the neurons of insects.[1][2] This interaction disrupts the normal functioning of the nervous system, leading to the insecticidal effect.

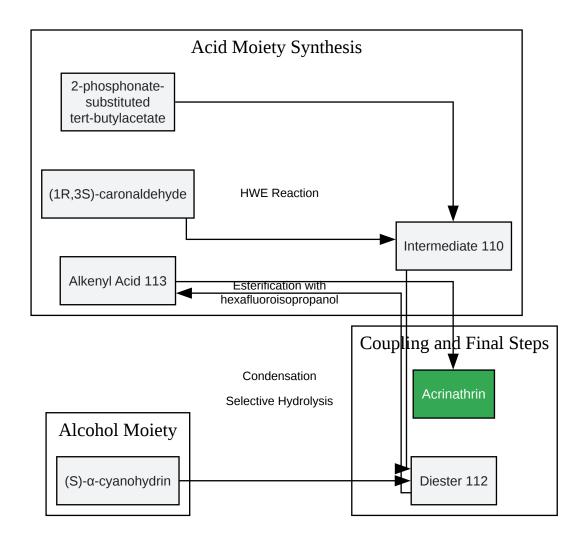
## **Primary Target: Voltage-Gated Sodium Channels**

Pyrethroids bind to the VGSCs and modify their gating kinetics.[1][2] Specifically, they prolong the opening of the sodium channels by inhibiting their deactivation and inactivation.[2] This leads to a persistent influx of sodium ions, causing prolonged depolarization of the neuronal membrane, repetitive firing of action potentials, and eventual paralysis of the organism.[1][2]

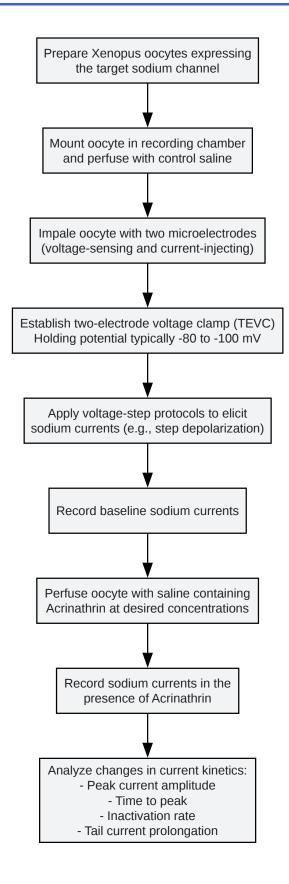




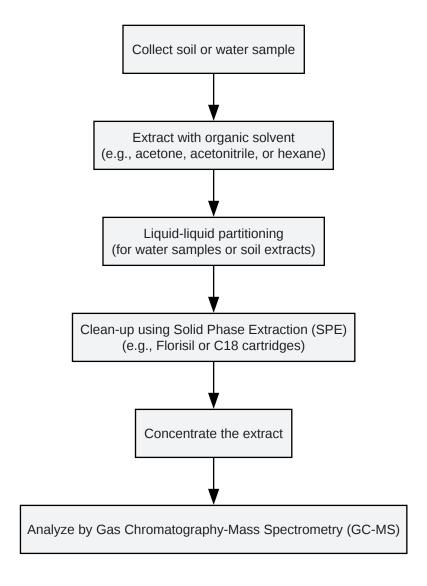












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